

Luteolin 7-glucuronide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Luteolin 7-glucuronide

Cat. No.: B191770

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For Researchers, Scientists, and Drug Development Professionals

Abstract

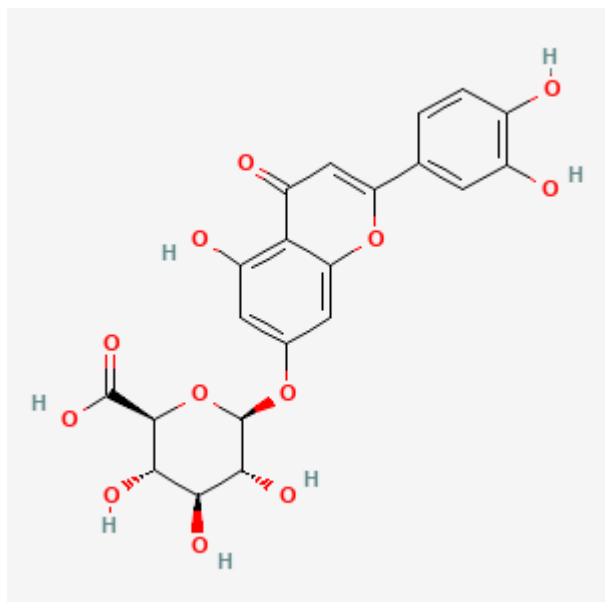
Luteolin 7-glucuronide, a prominent flavonoid glycoside, is a significant metabolite of luteolin found in a variety of medicinal plants.[1] This document provides a detailed technical guide on its chemical structure, physicochemical properties, and known biological activities. It includes a summary of its spectroscopic data, an overview of its role in cellular signaling, and generalized experimental protocols for its isolation and analysis. This information is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Identity and Structure

Luteolin 7-glucuronide, systematically known as (2S,3S,4S,5R,6S)-6-[2-(3,4-dihydroxyphenyl)-5-hydroxy-4-oxochromen-7-yl]oxy-3,4,5-trihydroxyoxane-2-carboxylic acid, is a conjugate of the flavone luteolin and glucuronic acid.[2] The glucuronic acid moiety is attached at the 7-position of the luteolin backbone, a common biotransformation that enhances water solubility.[3]

Chemical Structure:

- 2D Structure:



- 3D Conformer:


 alt text

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	(2S,3S,4S,5R,6S)-6-[2-(3,4-dihydroxyphenyl)-5-hydroxy-4-oxochromen-7-yl]oxy-3,4,5-trihydroxyoxane-2-carboxylic acid	[2]
CAS Number	29741-10-4	[2]
Molecular Formula	C ₂₁ H ₁₈ O ₁₂	
Molecular Weight	462.36 g/mol	
InChI Key	VSUOKLTVXQRUSG-ZFORQUUDYSA-N	
SMILES	<chem>C1=CC(=C(C=C1C2=CC(=O)C3=C(C=C(C=C3O2)OC4C(C(C(C(O4)C(=O)O)O)O)O)O)O)O</chem>	
PubChem CID	5280601	

Physicochemical and Spectroscopic Properties

Luteolin 7-glucuronide typically presents as a yellow crystalline or amorphous powder. Its solubility is noted in organic solvents such as methanol, ethanol, and DMSO.

Table 2: Physicochemical Properties

Property	Value	Source
Physical Description	Yellow powder	
Solubility	Soluble in methanol, ethanol, DMSO, and pyridine.	
UV-Vis λ _{max}	256, 353 nm	

Table 3: Mass Spectrometry Data

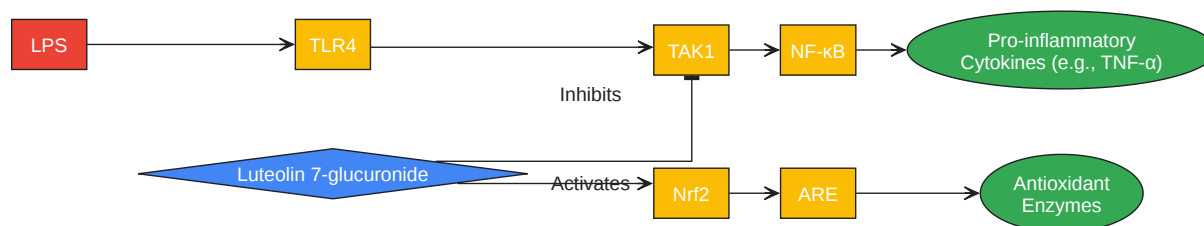
Spectra ID	Type	Precursor Type	Precursor m/z	Key Fragments (m/z)	Source
2227171	MS-MS (Positive)	-	-	287.055 (100%), 153.016 (2.18%)	
2227549	MS-MS (Negative)	-	-	285.04 (100%), 461.0706 (95.55%)	
VF-NPL-QTOF001349	LC-MS	[M+H] ⁺	463.0871	287.055 (100%)	
VF-NPL-QTOF001348	LC-MS	[M+H] ⁺	463.0871	287.0547 (100%)	

Note: Detailed 1D and 13C NMR spectral data can be found in specialized chemical databases, though a comprehensive interpretation is beyond the scope of this document.

Biological Activities and Signaling Pathways

Luteolin 7-glucuronide exhibits a range of biological activities, including anti-inflammatory, antioxidant, and enzyme inhibitory effects. It has been shown to scavenge DPPH radicals with an IC₅₀ of 80.6 μM. Furthermore, it inhibits enzymes such as porcine α-amylase (IC₅₀ = 61.5 μM), yeast α-glucosidase (IC₅₀ = 14.7 μM), and rat aldose reductase (IC₅₀ = 0.7 μM).

A key area of its biological action is in the modulation of inflammatory pathways. **Luteolin 7-glucuronide** has been observed to suppress the expression of iNOS and COX-2 and inhibit the release of LPS-induced cytokines in RAW 264.7 macrophages. This anti-inflammatory effect is mediated, in part, through the inhibition of TAK1 and the activation of the Nrf2 pathway.



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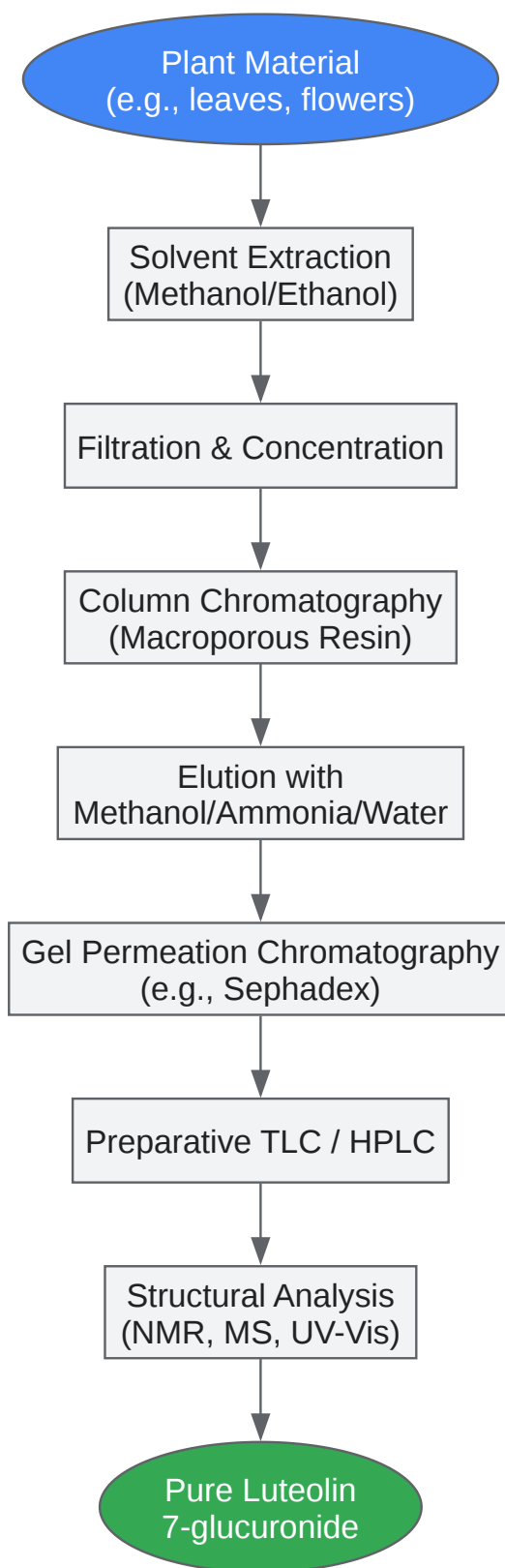
*Anti-inflammatory and antioxidant signaling pathway of **Luteolin 7-glucuronide**.*

Experimental Protocols

The isolation and purification of **Luteolin 7-glucuronide** from plant sources typically involve chromatographic techniques. A generalized workflow is presented below.

General Protocol for Isolation and Purification:

- **Extraction:** The plant material is dried, powdered, and extracted with a suitable solvent such as methanol or ethanol.
- **Preliminary Fractionation:** The crude extract is subjected to liquid-liquid partitioning or preliminary column chromatography to separate compounds based on polarity.
- **Chromatographic Purification:** The flavonoid-rich fraction is further purified using techniques like column chromatography with macroporous adsorption resin, followed by gel permeation chromatography (e.g., Sephadex).
- **Fine Purification:** Final purification is often achieved through preparative Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Structural Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods such as UV-Vis, NMR (^1H and ^{13}C), and Mass Spectrometry.



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*Generalized workflow for the isolation and purification of **Luteolin 7-glucuronide**.*

Conclusion

Luteolin 7-glucuronide is a flavonoid of significant interest due to its widespread occurrence and diverse biological activities. Its anti-inflammatory and antioxidant properties, coupled with its role as a major metabolite of luteolin, make it a compelling candidate for further investigation in the context of phytopharmaceuticals and drug discovery. The information presented in this guide provides a foundational understanding of its chemical and biological characteristics, serving as a resource to facilitate future research and development efforts.

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References

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